

# Unraveling the Decay of Xenon-135: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Xenon-135  
Cat. No.: B1198187

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Xenon-135**, a prominent fission product in nuclear reactors, is a critical nuclide with significant implications for reactor operation and safety due to its remarkably high neutron absorption cross-section. Understanding its radioactive decay is paramount for reactor physics, nuclear forensics, and the broader field of nuclear science. This technical guide provides an in-depth exploration of the radioactive decay products of **Xenon-135**, detailing its decay chain, the properties of its daughter nuclides, and the experimental methodologies employed to characterize these processes. Quantitative data is presented in structured tables for clarity, and key pathways are visualized using logical diagrams to facilitate a comprehensive understanding.

## Introduction

**Xenon-135** ( $^{135}\text{Xe}$ ) is an unstable isotope of xenon with a half-life of approximately 9.14 hours. It primarily decays via beta emission to Cesium-135.<sup>[1]</sup> The significance of  $^{135}\text{Xe}$  in nuclear applications stems from its colossal thermal neutron absorption cross-section, the largest of any known nuclide, making it a potent neutron poison in nuclear reactors.<sup>[1][2]</sup> The production and decay of  $^{135}\text{Xe}$  play a crucial role in reactor kinetics and control, leading to phenomena such as "xenon poisoning" which can impact reactor startup and power level changes.<sup>[1][2][3]</sup> A thorough understanding of its decay products is therefore essential for accurate modeling of reactor behavior and for the management of nuclear waste.

## The Xenon-135 Decay Chain

The formation and decay of **Xenon-135** are part of a larger decay chain originating from the fission of heavy nuclei like Uranium-235 and Plutonium-239.

## Production of Xenon-135

**Xenon-135** is produced in nuclear reactors through two primary pathways:

- Direct Fission Yield: A small fraction, approximately 0.3%, of fission events directly produce  $^{135}\text{Xe}$ .<sup>[4]</sup>
- Decay of Iodine-135: The vast majority, around 95%, of  $^{135}\text{Xe}$  is formed from the beta decay of Iodine-135 ( $^{135}\text{I}$ ).<sup>[1][3][4]</sup> Iodine-135 itself is a fission product with a half-life of about 6.57 to 6.7 hours.<sup>[2][3][4]</sup> The precursor to  $^{135}\text{I}$  is Tellurium-135 ( $^{135}\text{Te}$ ), which has a very short half-life of approximately 19 seconds and rapidly decays to  $^{135}\text{I}$ .<sup>[2][4]</sup>

## Decay of Xenon-135

The primary decay mode for **Xenon-135** is beta-minus ( $\beta^-$ ) decay, where a neutron in the nucleus is converted into a proton, emitting an electron (beta particle) and an antineutrino. This process transforms **Xenon-135** into Cesium-135 ( $^{135}\text{Cs}$ ).<sup>[1]</sup>



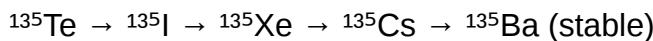
There also exists a metastable state, **Xenon-135m** ( $^{135m}\text{Xe}$ ), with a half-life of 15.29 minutes.<sup>[5]</sup> This isomer primarily decays via isomeric transition (IT) to the ground state of  $^{135}\text{Xe}$ , but it also has a small (<0.6%) beta decay branch directly to  $^{135}\text{Cs}$ .<sup>[5][6]</sup>

## Subsequent Decay Products

Cesium-135, the direct decay product of **Xenon-135**, is a long-lived radioactive isotope with a half-life of approximately 2.3 million years.<sup>[7]</sup> It also undergoes beta decay, transforming into Barium-135 ( $^{135}\text{Ba}$ ), which is a stable isotope.<sup>[7]</sup>



The complete primary decay chain is therefore:



## Quantitative Decay Data

The following tables summarize the key quantitative data for the nuclides involved in the **Xenon-135** decay chain.

Nuclide	Half-Life	Decay Mode(s)	Decay Energy (MeV)
Tellurium-135	~19 s	$\beta^-$	-
Iodine-135	6.57 - 6.7 h[2][3][4]	$\beta^-$	-
Xenon-135	$9.14 \pm 0.02$ h[1]	$\beta^-$	1.165[1]
Xenon-135m	15.29 min[5]	Isomeric Transition (>99.4%)[5]	0.527 (IT)[5]
$\beta^-$ (<0.6%)[5]	1.678 ( $\beta^-$ )[5]		
Cesium-135	$2.3 \times 10^6$ years[7]	$\beta^-$	-
Barium-135	Stable	-	-

Table 1: Half-life and Decay Characteristics of Nuclides in the  $^{135}\text{Xe}$  Decay Chain.

Nuclide	Spin/Parity	Fission Yield (from $^{235}\text{U}$ )
Iodine-135	7/2+	~6.4% (cumulative)[2]
Xenon-135	3/2+[1]	0.3% (direct)[4], 6.6% (total from fission)[1]
Cesium-135	7/2+	-
Barium-135	3/2+	-

Table 2: Nuclear Properties and Fission Yields.

## Experimental Protocols

The characterization of the radioactive decay of **Xenon-135** and its progeny involves a suite of experimental techniques. The following sections outline the methodologies for key measurements.

## Measurement of Half-Life

Objective: To determine the half-life of **Xenon-135**.

Methodology:

- Sample Preparation: **Xenon-135** can be produced by irradiating a Uranium target with neutrons in a research reactor. The gaseous xenon produced is then cryogenically separated and purified.
- Detection System: A gas-filled proportional counter or a well-shielded gamma-ray spectrometer, such as a High-Purity Germanium (HPGe) detector, is used.
- Data Acquisition: The activity of the  $^{135}\text{Xe}$  sample is measured at regular time intervals. For gamma spectroscopy, the counts in the characteristic 249.8 keV gamma-ray peak of  $^{135}\text{Xe}$  are recorded.<sup>[8]</sup>
- Analysis: The natural logarithm of the count rate (activity) is plotted against time. The data points should fall on a straight line. The slope of this line is equal to the negative of the decay constant ( $\lambda$ ). The half-life ( $t_{1/2}$ ) is then calculated using the formula:  $t_{1/2} = \ln(2) / \lambda$ .

## Beta Spectroscopy of Xenon-135

Objective: To measure the energy spectrum of beta particles emitted during the decay of **Xenon-135** and determine the maximum beta energy ( $Q\beta$ ).

Methodology:

- Spectrometer Setup: A magnetic spectrometer or a solid-state detector like a silicon-lithium (Si(Li)) detector is used.<sup>[9]</sup> The detector is placed in a vacuum chamber to minimize energy loss of the beta particles in air.
- Energy Calibration: The spectrometer is calibrated using standard beta sources with well-known endpoint energies, such as Strontium-90/Yttrium-90 or Carbon-14.

- Measurement: The prepared **Xenon-135** source is placed in front of the detector, and the energy spectrum of the emitted beta particles is recorded.
- Data Analysis (Kurie Plot): The raw spectrum is corrected for background and detector response. A Kurie plot is then constructed by plotting  $\sqrt{N(E) / (pE * F(Z,E))}$  against the beta particle energy (E), where N(E) is the number of counts at energy E, p is the momentum, and F(Z,E) is the Fermi function which corrects for the Coulomb interaction between the emitted electron and the daughter nucleus. For an allowed transition, the Kurie plot should be a straight line. The intersection of this line with the energy axis gives the maximum beta energy (Q $\beta$ ).

## Gamma Spectroscopy of the Decay Chain

Objective: To identify and quantify the gamma rays emitted during the decay of the nuclides in the  $^{135}\text{Xe}$  chain.

Methodology:

- Detector System: A high-resolution HPGe detector is essential for resolving the different gamma-ray energies. The detector is typically shielded with lead to reduce background radiation.
- Energy and Efficiency Calibration: The detector is calibrated for energy using standard multi-gamma sources (e.g., Europium-152, Radium-226). An efficiency calibration is also performed using sources with known activities and gamma-ray emission probabilities to determine the detector's efficiency as a function of energy.[10]
- Measurement: The sample containing the radionuclides of interest is placed at a calibrated distance from the detector, and the gamma-ray spectrum is acquired over a sufficient period to obtain good statistics.
- Analysis: The resulting spectrum is analyzed to identify the characteristic gamma-ray peaks of the nuclides in the decay chain (e.g., the 249.8 keV peak for  $^{135}\text{Xe}$ ). The area of each peak is determined, and by correcting for the detector efficiency and the gamma-ray emission probability, the activity of the corresponding nuclide can be calculated.

## Determination of Branching Ratios

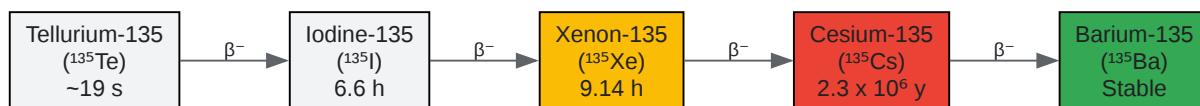
Objective: To measure the branching ratios for the decay of **Xenon-135m** (isomeric transition vs. beta decay).

Methodology:

- Coincidence Measurement: This technique is crucial for determining branching ratios. It involves using two or more detectors to simultaneously detect the different radiations emitted in a decay sequence.
- Experimental Setup: For  $^{135m}\text{Xe}$ , a beta detector (e.g., a plastic scintillator) and a gamma detector (HPGe) would be used in a coincidence arrangement.
- Data Acquisition: Events where a beta particle is detected in coincidence with a gamma ray are recorded. The energies of both radiations are measured for each coincident event.
- Analysis: By analyzing the coincidence data, the number of decays proceeding through the beta decay branch can be determined. The number of isomeric transitions can be determined from the intensity of the 527 keV gamma ray from the decay of the metastable state. The branching ratio is the ratio of the number of decays for a specific mode to the total number of decays.[11][12]

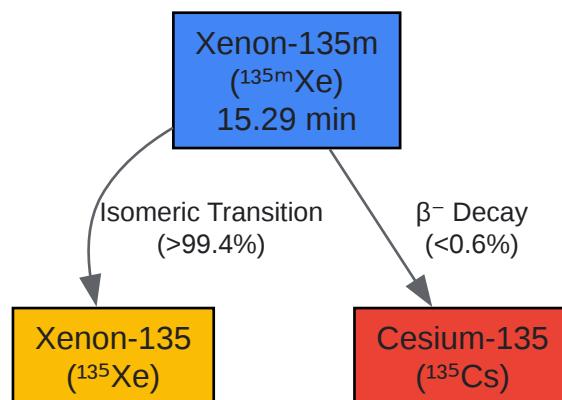
## Visualizations

The following diagrams illustrate the key pathways and relationships in the decay of **Xenon-135**.



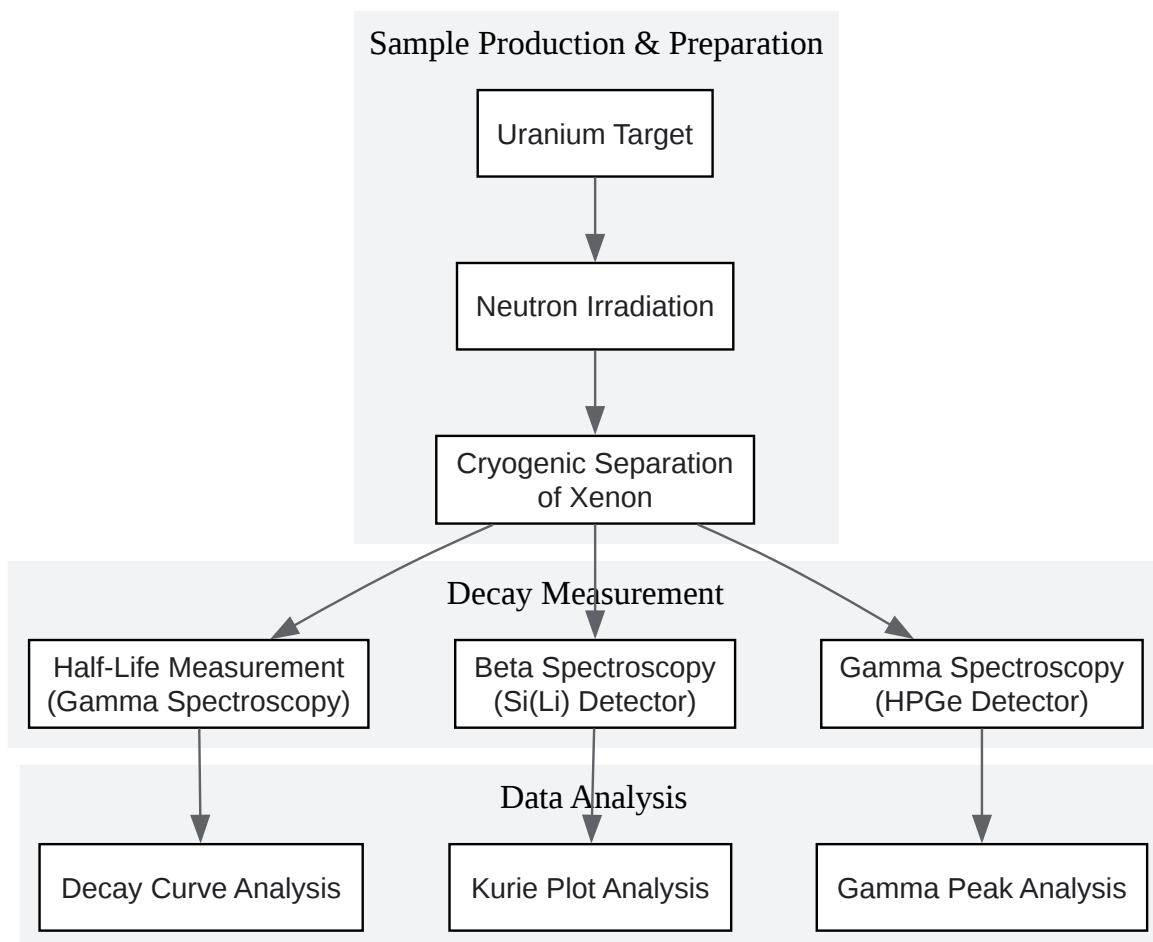
[Click to download full resolution via product page](#)

Caption: The primary radioactive decay chain leading to stable Barium-135.



[Click to download full resolution via product page](#)

Caption: Decay modes of the metastable state, **Xenon-135m**.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for characterizing **Xenon-135** decay.

## Conclusion

The radioactive decay of **Xenon-135** is a multifaceted process with significant implications for nuclear science and technology. Its decay chain, initiated from fission and culminating in stable Barium-135, involves several key radionuclides with distinct properties. The experimental determination of these properties relies on a combination of sophisticated detection and spectroscopic techniques. This guide has provided a comprehensive overview of the decay products of **Xenon-135**, presented the relevant quantitative data, and outlined the experimental methodologies used for their characterization. This information is crucial for researchers and professionals working in fields where the behavior of fission products is of importance.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Xenon-135 - Wikipedia [en.wikipedia.org]
- 2. nuclear-power.com [nuclear-power.com]
- 3. Xenon-135 Reactor Poisoning [large.stanford.edu]
- 4. Production and Removal of Xenon-135 - h1019v2\_59 [nuclearpowertraining.tpub.com]
- 5. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 6. Inhb.fr [Inhb.fr]
- 7. osti.gov [osti.gov]
- 8. epj-conferences.org [epj-conferences.org]
- 9. hep.physik.uni-siegen.de [hep.physik.uni-siegen.de]
- 10. irpa.net [irpa.net]
- 11. physicsforums.com [physicsforums.com]

- 12. Branching fraction - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Unraveling the Decay of Xenon-135: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1198187#radioactive-decay-products-of-xenon-135\]](https://www.benchchem.com/product/b1198187#radioactive-decay-products-of-xenon-135)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)